

preparation of enriched Samarium-144 targets for accelerators

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-144

Cat. No.: B1262722

[Get Quote](#)

An essential component in cutting-edge nuclear physics research and medical isotope production is the creation of high-quality, enriched **Samarium-144** (^{144}Sm) targets for use in particle accelerators. The isotope ^{144}Sm is particularly valuable for the production of the medical radioisotope Samarium-145 (^{145}Sm) and for fundamental studies in nuclear structure and astrophysics.[1] The preparation of these targets demands meticulous procedures to ensure the desired thickness, purity, and uniformity, while conserving the valuable enriched material.

This document provides detailed application notes and protocols for the preparation of enriched ^{144}Sm targets, tailored for researchers, scientists, and professionals in drug development.

Properties of Samarium-144

Samarium is a moderately hard, silvery rare earth metal belonging to the lanthanide series.[1] [2] Understanding its physical and chemical properties is crucial for selecting the appropriate target preparation method. Enriched ^{144}Sm is typically supplied as an oxide (Sm_2O_3) and must often be chemically reduced to its metallic form before target fabrication.[1]

Table 1: Physical and Isotopic Properties of **Samarium-144**

Property	Value
Atomic Number (Z)	62[1]
Mass Number (A)	144[1]
Atomic Mass (Da)	143.911999[1]
Natural Abundance (%)	3.08[1][2]
Half-life	Stable[1][3]
Melting Point (K)	1345 (1072 °C)[1]
Boiling Point (K)	2173 (1900 °C)[1]
Density (g/cm ³)	7.47 (at 25 °C)
Crystal Structure	Rhombohedral (RHL)[1]

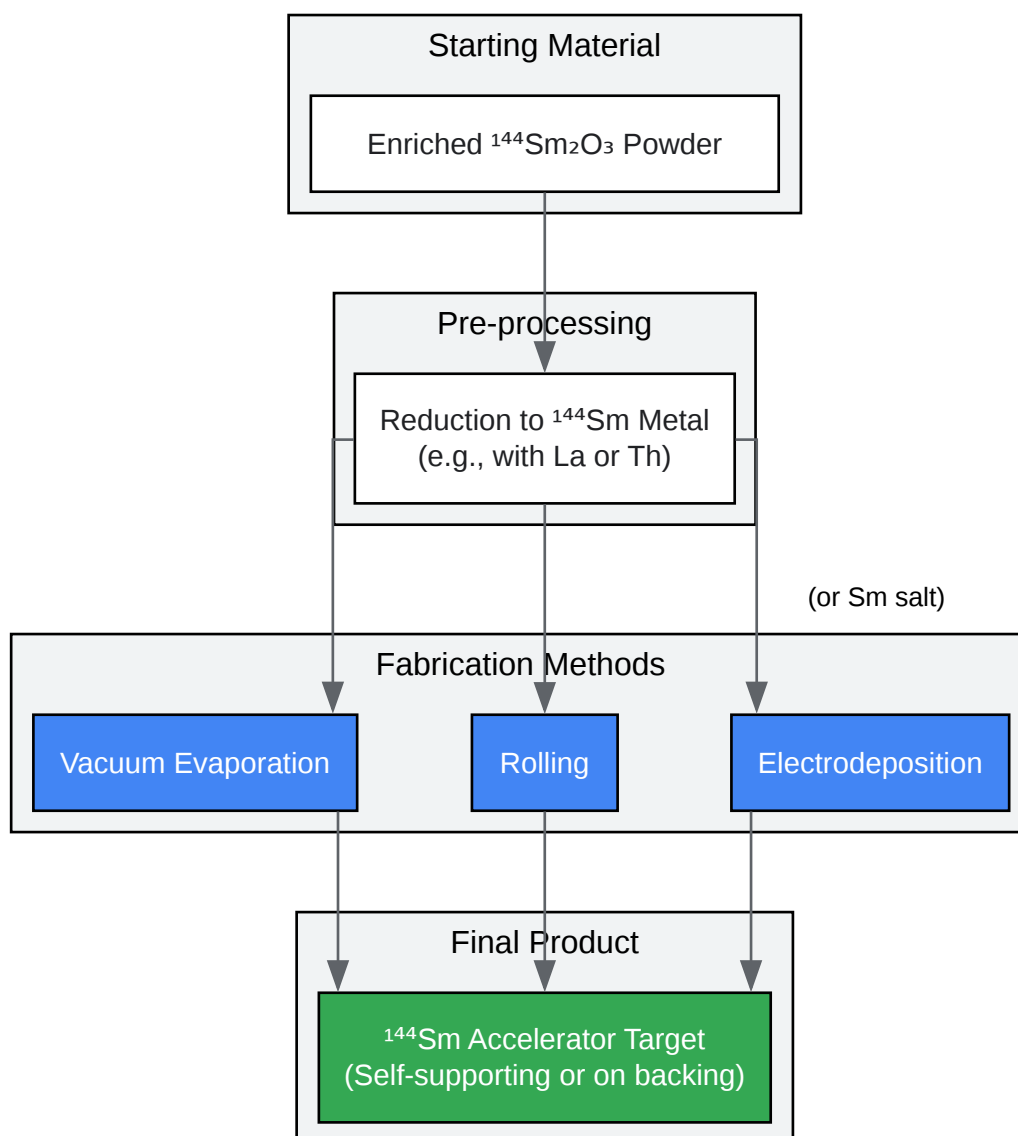
| Common Oxidation States | +2, +3[2] |

Overview of Target Preparation Methods

The choice of preparation technique depends on the specific requirements of the accelerator experiment, including the desired target thickness, uniformity, and whether the target needs to be self-supporting or mounted on a backing. The most common methods for producing solid targets are vacuum evaporation, electrodeposition, and rolling.[4]

Workflow for ¹⁴⁴Sm Target Preparation

The general workflow from the enriched starting material to the final accelerator target involves several key stages, including chemical conversion and the chosen fabrication method.



[Click to download full resolution via product page](#)

Caption: General workflow for producing ^{144}Sm accelerator targets.

Table 2: Comparison of Target Preparation Methods

Method	Typical Thickness Range	Advantages	Disadvantages	Common Substrates
Vacuum Evaporation	~1 $\mu\text{g}/\text{cm}^2$ to >10 mg/cm^2 [4]	High purity; Good uniformity; Suitable for thin targets.	Material loss can be significant; Alloying with crucible possible. [4]	Carbon (C), Aluminum (Al), Tantalum (Ta)
Electrodeposition	Variable, depends on conditions	Efficient use of material; Can coat complex shapes.	Chemically complex; Potential for impurities from electrolyte; Limited to conductive substrates. [5]	Copper (Cu), Platinum (Pt), Nickel (Ni)

| Rolling | >1 mg/cm^2 | Simple, direct method; Produces self-supporting foils; Good for thick targets. | Difficult to achieve very thin or highly uniform targets; Risk of contamination. | Not applicable (produces self-supporting foils) |

Experimental Protocols

The following sections provide detailed protocols for the three primary methods of ^{144}Sm target preparation.

Protocol 1: Vacuum Evaporation

This method involves heating the metallic samarium in a high-vacuum environment, causing it to evaporate and condense onto a cooler substrate.[\[4\]](#) It is ideal for creating thin, uniform films.

Materials and Equipment:

- Enriched ^{144}Sm metal

- High-vacuum evaporation chamber (pressure $< 10^{-5}$ mbar)
- Tantalum (Ta) or Tungsten (W) crucible/boat
- High-current power supply
- Substrate holder with cooling capabilities
- Target substrates (e.g., thin carbon or aluminum foils)
- Shutter mechanism
- Quartz crystal microbalance (QCMB) or other thickness monitor

Procedure:

- **Substrate Preparation:** Clean the substrate material thoroughly to remove any surface contaminants. Mount the substrate in the holder within the evaporation chamber.
- **Crucible Loading:** Place a small, precisely weighed amount of ^{144}Sm metal into the crucible. Position the crucible correctly below the substrate holder.
- **Pump Down:** Evacuate the chamber to a high vacuum (e.g., $< 10^{-5}$ mbar) to minimize contamination and ensure a long mean free path for the evaporated atoms.
- **Degassing:** With the shutter closed to protect the substrate, slowly heat the crucible to a temperature just below samarium's melting point (1072 °C) to degas the source material.^[1]
^[4]
- **Deposition:**
 - Open the shutter.
 - Increase the current to the crucible to raise the temperature and begin evaporation. Metallic samarium has a significant vapor pressure even below its melting point.^[6]
 - Monitor the deposition rate and thickness in real-time using the QCMB.

- **Cool Down and Venting:** Once the desired thickness is achieved, close the shutter and turn off the power to the crucible. Allow the system to cool completely before slowly venting the chamber with an inert gas (e.g., Argon) and retrieving the target.

Protocol 2: Electrodeposition

Electrodeposition can be an efficient method for target preparation, but it is challenging for samarium due to its highly negative electrochemical potential, which makes deposition from aqueous solutions difficult.^[5] Therefore, non-aqueous solvents are often required.^{[5][7]}

Materials and Equipment:

- Enriched ^{144}Sm salt (e.g., SmCl_3 or $\text{Sm}(\text{NTf}_2)_3$)
- Non-aqueous solvent (e.g., ionic liquid, acetonitrile, or deep eutectic solvent)^{[7][8]}
- Supporting electrolyte
- Electrochemical cell
- Conductive substrate (cathode) (e.g., Pt, Cu)
- Inert anode (e.g., Platinum)
- Potentiostat/Galvanostat
- Reference electrode (e.g., Ag/Ag^+)

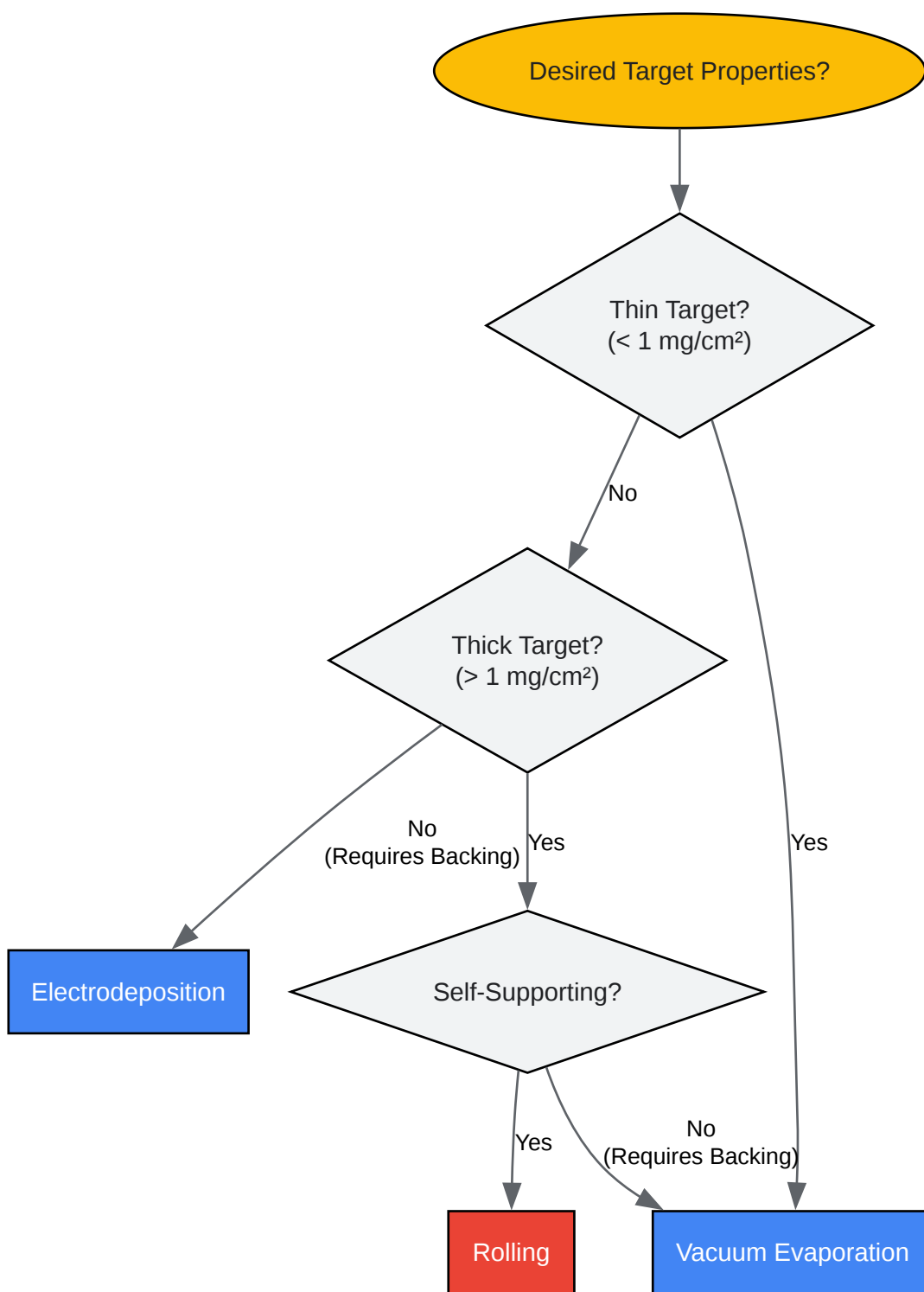
Procedure:

- **Electrolyte Preparation:** Dissolve the enriched ^{144}Sm salt and the supporting electrolyte in the chosen non-aqueous solvent inside a glovebox or controlled atmosphere to prevent moisture contamination.
- **Cell Assembly:**
 - Clean the substrate (cathode) and mount it in the electrochemical cell.
 - Position the anode and reference electrode.

- Fill the cell with the prepared electrolyte.
- Deposition:
 - Connect the electrodes to the potentiostat.
 - Apply a constant negative potential or current to the cathode. Optimal conditions, such as a deposition potential of -1.5 V in an acetonitrile solution, must be determined experimentally.[8]
 - The deposition time will determine the final thickness of the samarium layer.
- Target Retrieval and Cleaning:
 - After deposition, carefully remove the target from the cell.
 - Rinse the target with a pure solvent to remove any residual electrolyte.
 - Dry the target thoroughly in an inert atmosphere or vacuum.

Decision Logic for Method Selection

Choosing the right fabrication technique is critical and depends on experimental goals like target thickness and the need for a backing.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting a ^{144}Sm target preparation method.

Protocol 3: Rolling

Rolling is a mechanical process used to reduce the thickness of a metal ingot or foil to produce a self-supporting target. It is best suited for producing thicker targets.

Materials and Equipment:

- Enriched ^{144}Sm metal ingot
- Precision rolling mill
- Thickness gauge (micrometer)
- Annealing furnace (optional)
- Inert atmosphere glovebox

Procedure:

- Preparation: Begin with a small, flat ingot of enriched ^{144}Sm metal. All handling should be done in an inert atmosphere to prevent oxidation, as samarium ignites in air at 150 °C.[2]
- Rolling Process:
 - Carefully pass the samarium ingot through the rollers of the precision mill.
 - Reduce the gap between the rollers in small increments for each pass.
 - Measure the foil thickness frequently with a micrometer.
 - Rotate the foil by 90 degrees between passes to ensure uniformity.
- Annealing (Optional): Samarium is a moderately hard metal.[1] If the foil becomes too hard to roll effectively (work-hardening), it may need to be annealed. Heat the foil in a vacuum or inert atmosphere furnace to a suitable temperature below the melting point to soften it before continuing the rolling process.
- Final Target: Continue rolling until the desired thickness is achieved. The final product is a self-supporting ^{144}Sm foil that can be cut to the required dimensions and mounted on a target frame.

Safety and Handling

- Oxidation: Samarium metal oxidizes in air and is pyrophoric at elevated temperatures (150 °C).[2] Handling of metallic samarium, especially powders or thin foils, should be performed in an inert atmosphere (e.g., an argon-filled glovebox).
- Toxicity: Samarium has low toxicity, but standard laboratory safety practices, including wearing gloves and safety glasses, should always be followed.[2]
- Enriched Material: Enriched isotopes are extremely valuable. All procedures should be optimized to maximize material recovery and minimize waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. buyisotope.com [buyisotope.com]
 2. Samarium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
 3. Isotopes of samarium - Wikipedia [en.wikipedia.org]
 4. Target preparation for research with charged projectiles - PMC [pmc.ncbi.nlm.nih.gov]
 5. Electrodeposition of Samarium Metal, Alloys, and Oxides: Advances in Aqueous and Non-Aqueous Electrolyte Systems - PubMed [pubmed.ncbi.nlm.nih.gov]
 6. researchgate.net [researchgate.net]
 7. mdpi.com [mdpi.com]
 8. Development of differential pulse voltammetric method for determining samarium (III) through electroanalytical study of the metal ion in acetonitrile using Box–Behnken design - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [preparation of enriched Samarium-144 targets for accelerators]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1262722#preparation-of-enriched-samarium-144-targets-for-accelerators>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com